

Personal protective equipment for handling 3-Fluoro-4-methylphenylboronic acid

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Compound of Interest

Compound Name: 3-Fluoro-4-methylphenylboronic acid

Cat. No.: B062159

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Essential Safety and Handling Guide for 3-Fluoro-4-methylphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3-Fluoro-4-methylphenylboronic acid** (CAS RN: 168267-99-0). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment. The information herein is compiled from safety data sheets and general best practices for handling boronic acid derivatives.

Immediate Safety and Hazard Information

3-Fluoro-4-methylphenylboronic acid is a compound that requires careful handling due to its potential health hazards. Based on available safety data, it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, implementing stringent safety measures is non-negotiable.

Key Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

A comprehensive understanding of the chemical and physical properties is the first step toward safe handling.

Property	Value	Source
Molecular Formula	C ₇ H ₈ BFO ₂	[2] [3]
Molecular Weight	153.95 g/mol	[2] [3] [4]
Appearance	White to off-white crystalline powder	[2]
Melting Point	232-237 °C	[2] [4]
Storage Temperature	Room Temperature	[5]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural, step-by-step guidance for the safe handling of **3-Fluoro-4-methylphenylboronic acid**.

Engineering Controls and Preparation

- Ventilation: Always handle this compound in a certified chemical fume hood to minimize inhalation exposure.[\[6\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[7\]](#)
- Work Area: Maintain a clean and uncluttered workspace to prevent spills and contamination.

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. [1]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile). [4]	Prevents skin contact and potential irritation. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles. [4]	Minimizes the risk of respiratory tract irritation.

Handling the Chemical

- Avoid Dust Generation: When transferring the solid, use appropriate tools like a spatula to minimize dust creation.
- Container Management: Keep the container of **3-Fluoro-4-methylphenylboronic acid** tightly closed when not in use.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Post-Handling

- Decontamination: Clean the work area thoroughly to remove any residual chemical.
- PPE Removal: Remove PPE in the designated area, avoiding cross-contamination.

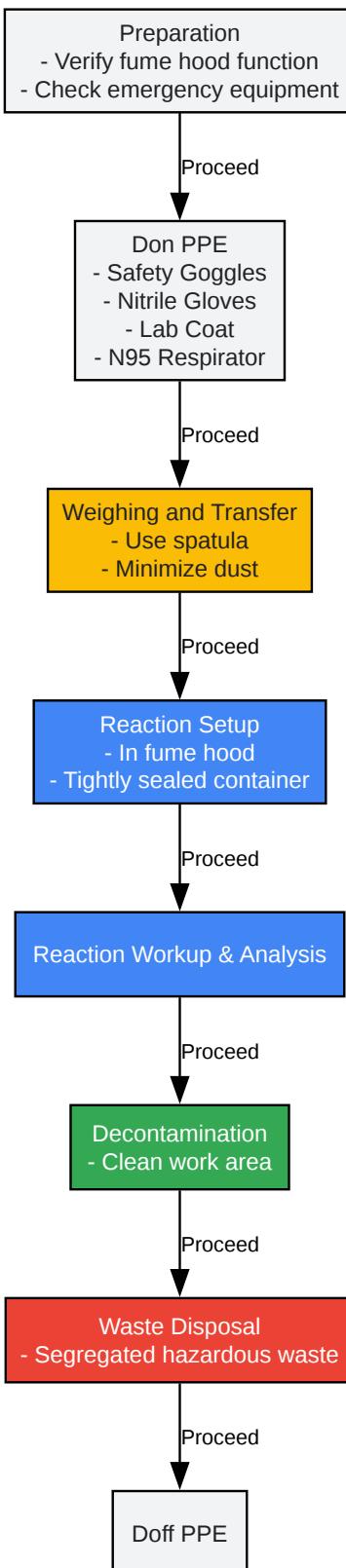
Disposal Plan

All waste generated from the use of **3-Fluoro-4-methylphenylboronic acid**, including contaminated PPE and empty containers, must be treated as hazardous waste.

- Waste Collection: Collect all chemical waste in a designated, labeled, and sealed container for hazardous waste. Do not mix with other waste streams.
- Disposal Regulations: Dispose of all chemical waste in accordance with federal, state, and local regulations. Do not pour waste down the drain.
- Empty Containers: Handle uncleaned containers as you would the product itself.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **3-Fluoro-4-methylphenylboronic acid** in a laboratory setting.



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Caption: Workflow for handling **3-Fluoro-4-methylphenylboronic acid**.

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